

Deoxyhimalayamine as a Synonym for Ribasine: A Technical Overview

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Compound of Interest

Compound Name: *Ribasine*

Cat. No.: *B1672137*

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Introduction

This technical guide addresses the synonymy of Deoxyhimalayamine with **Ribasine** and provides a consolidated overview of its core chemical properties. Despite a comprehensive search of scientific literature and chemical databases, detailed pharmacological data, specific experimental protocols, and established signaling pathways for **Ribasine** (Deoxyhimalayamine) are not extensively documented in publicly accessible resources. This document presents the available verified information and contextualizes the compound within a general framework relevant to natural product research and development.

Chemical and Physical Properties of Ribasine

Ribasine, also known by its synonym Deoxyhimalayamine, is a naturally occurring alkaloid. Alkaloids are a diverse group of naturally occurring chemical compounds that mostly contain basic nitrogen atoms[1][2]. This class of compounds is known for a wide range of pharmacological activities[1][3]. The fundamental chemical and physical properties of **Ribasine** are summarized below.

Property	Value	Source
Molecular Formula	C20H17NO5	PubChem[4]
Molecular Weight	351.4 g/mol	PubChem[4]
IUPAC Name	(1S,12R,14S)-13-methyl-5,7,17,19,25-pentaoxa-13-azaheptacyclo[12.10.1.01,12.02,10.04,8.015,23.016,20]penta- cosa-2,4(8),9,15(23),16(20),21-hexaene	PubChem[4]
CAS Number	87099-54-5	PubChem[4]
Synonyms	Deoxyhimalayamine, Grandiflorine, Limogine, (+)- Ribasine	PubChem[4]

Pharmacological Data and Experimental Protocols

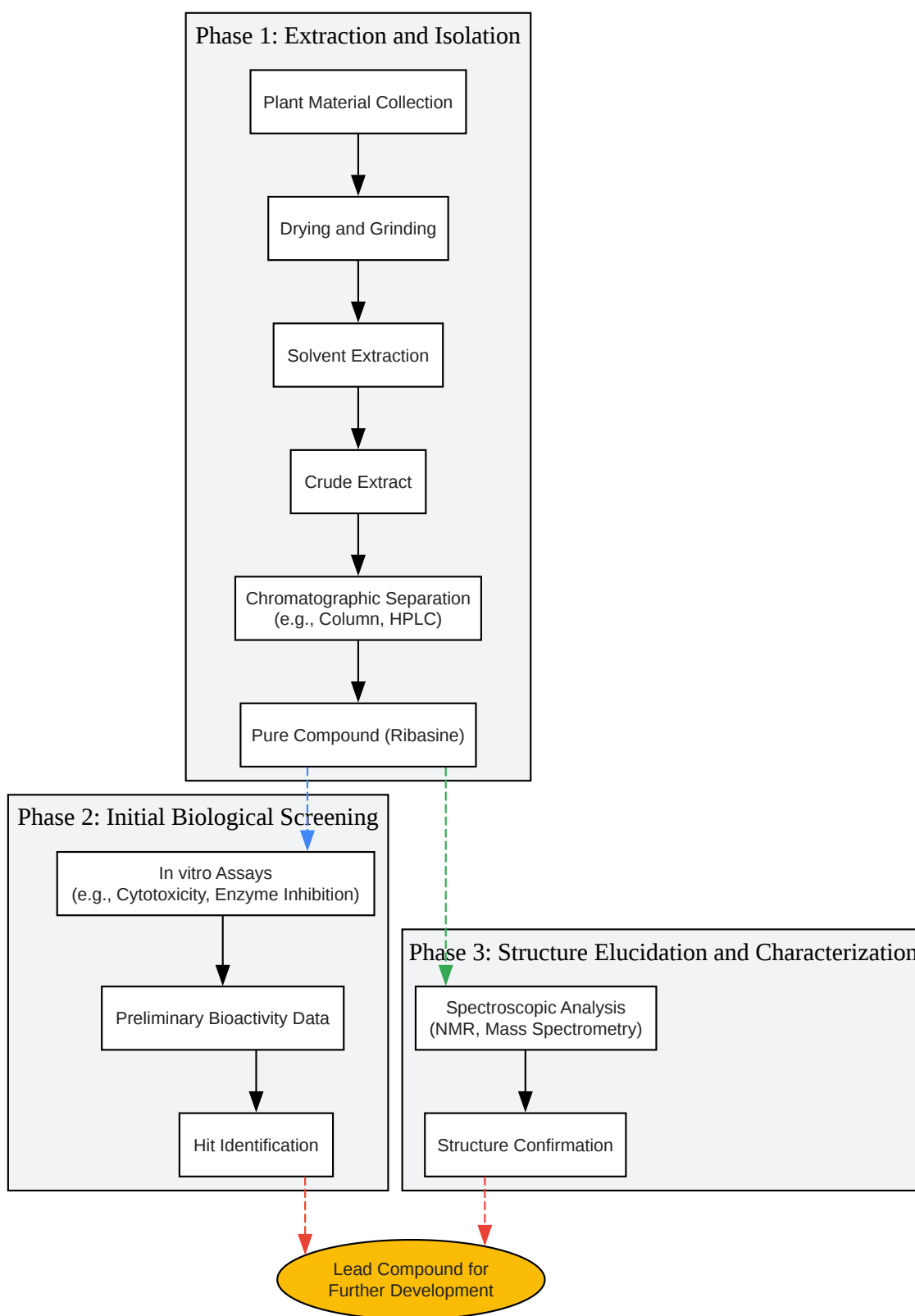
A thorough literature review did not yield specific quantitative pharmacological data or detailed experimental protocols for **Ribasine**. The biological activities and mechanism of action for this particular alkaloid remain largely uncharacterized in peer-reviewed studies. Research into the biological effects of isoquinoline alkaloids from genera such as *Corydalis* has revealed a variety of activities, including acetylcholinesterase inhibition and anti-proliferative effects, but specific data for **Ribasine** is not available[5].

Signaling Pathways

Currently, there are no elucidated signaling pathways specifically associated with **Ribasine** in the available scientific literature. The broader class of alkaloids is known to interact with a multitude of cellular signaling cascades, but compound-specific information for **Ribasine** is required for accurate pathway mapping.

Generalized Workflow for Natural Product Drug Discovery

In the absence of specific experimental data for **Ribasine**, the following diagram illustrates a generalized workflow for the isolation and preliminary screening of a novel natural product, a process that would be applicable to the study of **Ribasine**.



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A generalized workflow for natural product discovery.

Conclusion

Deoxyhimalayamine is a confirmed synonym for the alkaloid **Ribasine**. While its fundamental chemical properties are documented, a significant gap exists in the scientific literature regarding its pharmacological activity, mechanism of action, and interaction with cellular signaling pathways. The information provided herein represents the extent of currently available public data. Further investigation into this natural product is required to elucidate its potential therapeutic value. The generalized workflow presented offers a conceptual framework for how such investigations might proceed.

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